

Technical Support Center: Managing Free Amine Content in Bardac® 2180

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Compound of Interest

Compound Name: *1-Decanamine, N-isononyl-N-methyl-*

CAS No.: *138698-35-8*

Cat. No.: *B12648998*

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Technical Context & Mechanism

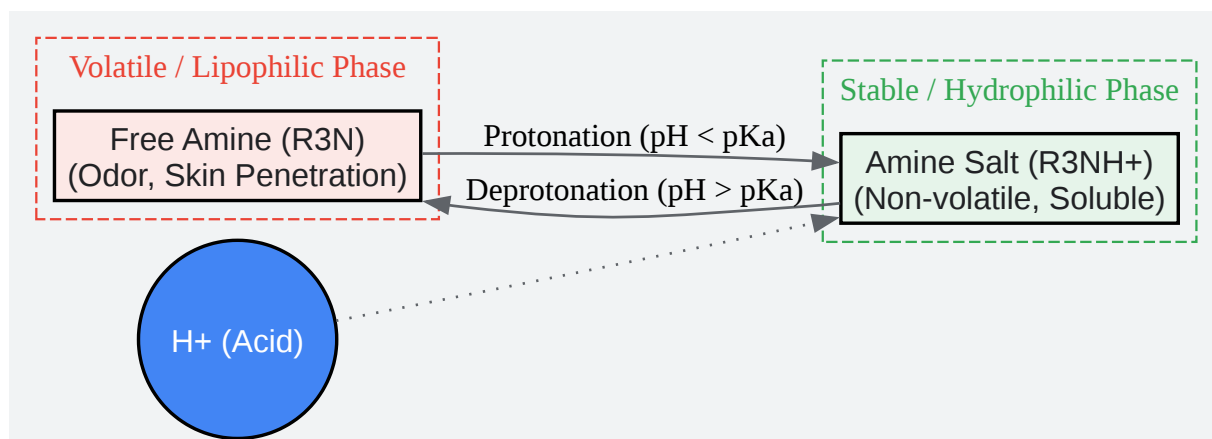
Bardac® 2180 is an 80% active solution of Didecyl Dimethyl Ammonium Chloride (DDAC) in ethanol and water. While highly effective as a biocide, commercial-grade DDAC contains residual free amines (specifically N,N-didecyl-N-methylamine) resulting from incomplete quaternization during synthesis.

In drug development, excess free amines are critical impurities that can cause:

- pH Drift: Unbuffered formulations may shift alkaline over time.
- Organoleptic Issues: Characteristic "fishy" odor.
- Tissue Irritation: Tertiary amines penetrate the stratum corneum more readily than their quaternary counterparts.
- Incompatibility: Reaction with electrophilic actives or excipients.

The Equilibrium of Impurity

The "free amine" exists in a pH-dependent equilibrium between its non-ionic (volatile, lipophilic) form and its cationic (salt) form.



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Figure 1: The pH-dependent equilibrium of didecylmethylamine. Reducing "free amine" often involves shifting this equilibrium to the right (protonation) or physically removing the R₃N species.

Diagnostic Hub: Do I have a Free Amine issue?

Before attempting remediation, quantify the impurity. Standard colorimetric titrations (e.g., Epton method) often fail to distinguish between the Quat (DDAC) and the protonated amine.

Protocol: Potentiometric Differentiation

Objective: Accurately measure Free Amine vs. Amine Hydrochloride. Method Basis: AOCS Method Te 3a-64 / ISO 2871-2 tailored for high-precision.

Parameter	Specification
Titrant	0.1N Perchloric Acid (in Glacial Acetic Acid)
Solvent System	Glacial Acetic Acid (anhydrous)
Electrode	Glass pH electrode vs. Ag/AgCl reference
Endpoint	Potentiometric inflection point

Step-by-Step:

- Dissolution: Dissolve 5g of Bardac 2180 sample in 50mL of Glacial Acetic Acid.
- Titration: Titrate with 0.1N Perchloric Acid.
- Interpretation:
 - First Inflection: Neutralization of Free Amine (R₃N).

- Calculation:

(Where

=mL titrant,

=Normality,

=311.6 g/mol for didecylmethylamine,

=Sample weight).

Remediation Protocols: Reducing Free Amine Content

Depending on your development stage, choose Method A (Formulation Control) for masking or Method B (Purification) for removal.

Method A: The "Formulator's Fix" (Protonation Strategy)

Best for: Final product stability, odor control, and reducing irritation potential without altering raw material.

Logic: By lowering the pH below the pKa of the amine (approx. 9.5-10.0), you convert the volatile, lipophilic free amine into the non-volatile amine hydrochloride salt. This does not remove the molecule but mitigates its negative effects.

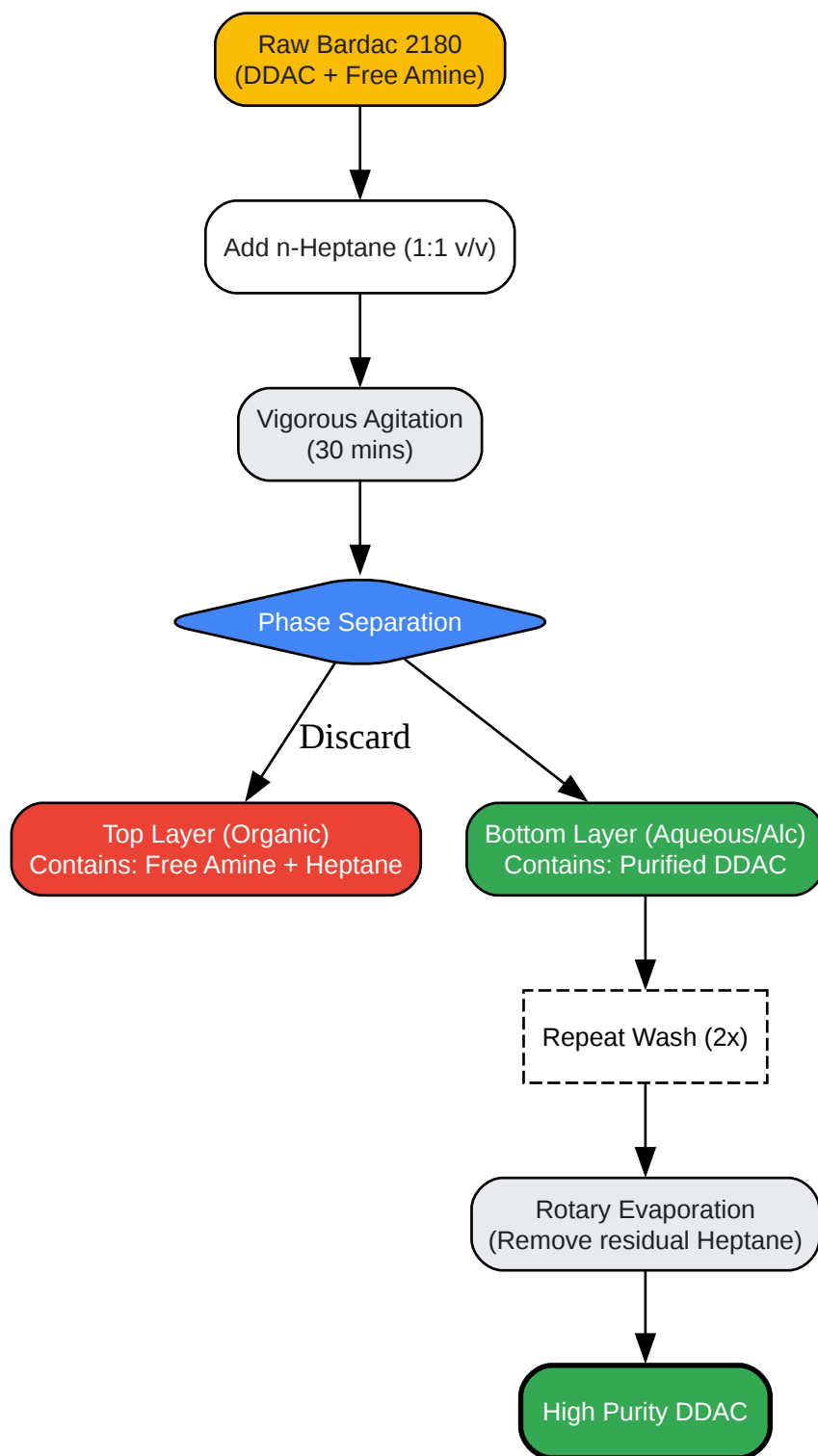
Protocol:

- Initial pH Check: Measure pH of the 1% aqueous solution of Bardac 2180. (Typically pH 6.5–9.0).
- Acidification: Slowly add Phosphoric Acid (10%) or Citric Acid (10%) under high-shear mixing.
- Target: Adjust to pH 5.5 – 6.0.
 - Warning: Do not drop below pH 4.0, as long-term stability of DDAC can be compromised in highly acidic, oxidative environments.
- Validation: Re-assess odor and compatibility. The "fishy" amine odor should vanish immediately upon protonation.

Method B: The "Purification Fix" (Liquid-Liquid Extraction)

Best for: High-purity pharmaceutical applications (e.g., ophthalmic, parenteral) where the impurity must be physically removed.

Logic: DDAC is soluble in ethanol/water but insoluble in non-polar solvents (hexane/heptane). The lipophilic free amine (didecylmethylamine) is highly soluble in hexane.



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Figure 2: Liquid-Liquid Extraction workflow for physical removal of free amine impurities.

Detailed Protocol:

- Preparation: In a separatory funnel, combine Bardac 2180 and n-Heptane (HPLC Grade) in a 1:1 volume ratio.
- Extraction: Shake vigorously for 5 minutes. Allow phases to separate for 30 minutes.
 - Note: Bardac 2180 contains ethanol, which helps prevent stable emulsions. If emulsion occurs, add a small amount of saturated NaCl solution.
- Separation:
 - Top Layer (Heptane): Contains the extracted Free Amine. Discard.
 - Bottom Layer (Ethanol/Water): Contains the purified DDAC. Retain.
- Repetition: Return the bottom layer to the funnel and repeat the wash 2 more times.
- Finishing: The retained bottom layer will contain trace heptane. Remove this via rotary evaporation (40°C, reduced pressure) or nitrogen sparging until headspace GC confirms solvent removal.

Troubleshooting & FAQs

Q: Why does my formulation turn yellow over time? A: Yellowing is often caused by the oxidation of free amines or trace iron impurities.

- Fix: Implement Method A (Acidification) to stabilize the amine. Addition of a chelating agent (EDTA) can also sequester trace metals that catalyze this oxidation.

Q: Can I use Ion Exchange Chromatography? A: Yes, but it is often impractical for viscous 80% concentrates.

- Insight: If you must use resin, use a Strong Acid Cation (SAC) resin. However, DDAC binds very strongly to cation exchangers, making elution difficult. The Liquid-Liquid Extraction (Method B) is superior for yield.

Q: What is the regulatory limit for Free Amine in Pharma? A: While specific limits vary by monograph, USP/EP generally flags amine impurities in quaternary compounds. For

Benzalkonium Chloride, the limit is often $< 1.0\%$.^[1] For high-purity DDAC applications, targeting $< 0.5\%$ is recommended to ensure toxicological safety.

Q: Does reducing free amine affect biocidal efficacy? A: No. The free amine is an impurity, not the active biocide. Removing it or protonating it does not reduce the antimicrobial power of the DDAC molecule; in fact, it may improve formulation stability, ensuring the active remains effective longer.

References

- AOCS Official Method Te 3a-64. Acid Value and Free Amine Value of Fatty Quaternary Ammonium Chlorides. American Oil Chemists' Society.^[2] [Link](#)
- Lonza / Arxada. Bardac® 2180 Technical Data Sheet. (Confirming composition as Didecyl Dimethyl Ammonium Chloride 80%). [Link](#)
- United States Pharmacopeia (USP). General Chapter <541> Titrimetry. (Basis for potentiometric titration protocols).^[3]^[4] [Link](#)
- Merck Index. Monograph: Didecyldimethylammonium Chloride. (Solubility data: Soluble in acetone/benzene, Insoluble in hexane).^[2] [Link](#)

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